

(S)-2-Ethylpiperidine: Comprehensive NMR Spectral Guide

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Compound of Interest

Compound Name: (S)-2-Ethylpiperidine

CAS No.: 34272-40-7

Cat. No.: B1587990

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Executive Summary & Compound Identity

(S)-2-Ethylpiperidine is a critical chiral scaffold in the synthesis of piperidine alkaloids (e.g., coniine homologs) and pharmaceutical intermediates. Unlike its racemic counterpart, the (S)-enantiomer is often employed to induce stereoselectivity in downstream catalysis or as a chiral resolving agent.

Property	Data
IUPAC Name	(2S)-2-Ethylpiperidine
CAS Number	34272-40-7 (S-isomer); 1484-80-6 (racemate)
Molecular Formula	C
	H
	N
Molecular Weight	113.20 g/mol
Chirality	(S)-Configuration (typically (+)-rotation in polar solvents, but highly solvent-dependent)
Appearance	Colorless liquid (free base) or crystalline solid (HCl salt)

Standard NMR Spectral Data (Achiral Solvents)

In achiral solvents like CDCl₃

, the NMR spectrum of **(S)-2-ethylpiperidine** is identical to the racemate. The molecule predominantly adopts a chair conformation with the ethyl group in the equatorial position to minimize 1,3-diaxial interactions.

¹H NMR Data (400 MHz, CDCl₃)

Note: Chemical shifts (

) are referenced to TMS (0.00 ppm) or residual CHCl₃

(7.26 ppm).

Position	(ppm)	Mult.	(Hz)	Assignment / Structural Insight
N-H	1.80 - 2.10	br s	-	Amine proton. Shift varies with conc. & water content.[1]
H-2	2.35 - 2.45	m	-	Chiral Center. Methine proton. Distinctive multiplet.
H-6 eq	2.95 - 3.05	m	-	Equatorial proton to Nitrogen. Deshielded.
H-6 ax	2.50 - 2.60	td	~11, 3	Axial proton to Nitrogen. Large geminal/axial couplings.
H-3,4,5	1.05 - 1.80	m	-	Overlapping ring methylene envelope.
Ethyl-CH	1.25 - 1.45	m	-	Diastereotopic protons (pro-R/pro-S) due to adjacent chiral center.
Ethyl-CH	0.91	t	7.5	Terminal methyl group. Diagnostic triplet.

C NMR Data (100 MHz, CDCl₃)

Carbon	(ppm)	Type	Assignment Logic
C-2	57.2	CH	Chiral Center. Most deshielded methine.
C-6	47.1	CH	-Carbon to Nitrogen.
C-3	32.5	CH	-Carbon, affected by ethyl substituent. [2]
Ethyl-CH	29.6	CH	Methylene of the ethyl side chain.
C-4	25.1	CH	-Carbon (furthest from N).
C-5	24.8	CH	-Carbon.
Ethyl-CH	10.8	CH	Terminal methyl.

Comparative Analysis: Chiral Discrimination

Distinguishing **(S)-2-ethylpiperidine** from its (R)-enantiomer or quantifying Enantiomeric Excess (ee%) requires chiral environments. Standard optical rotation is often unreliable due to low specific rotation values.

Method A: Chiral Shift Reagents (CSR)

The addition of a paramagnetic chiral lanthanide shift reagent, such as Eu(hfc)

(Europium tris[3-(heptafluoropropylhydroxymethylene)-(+)-camphorate]), induces diastereomeric complexes.

- Mechanism: The Europium atom coordinates with the piperidine nitrogen lone pair.

- Observation: The singlet signals (e.g., N-H or effectively the Methyl triplet) split into two distinct populations.
- Performance:
 - (S)-Enantiomer: Shows a specific shift.
 - Racemate: Shows two sets of signals (typically 1:1 ratio).
 - Resolution: The terminal methyl triplet (0.91) is usually the best reporter group, splitting into two triplets separated by ~0.1–0.3 ppm depending on CSR concentration.

Method B: Mosher's Amide Derivatization

Reaction with (R)- or (S)-MTPA chloride (Mosher's acid chloride) yields diastereomeric amides.

- Protocol: React amine with (S)-(+)-MTPA-Cl.
- Analysis: Compare¹H NMR or¹⁹F NMR.
- Diagnostic: The values for the ring protons allow absolute configuration assignment.^[3] For **(S)-2-ethylpiperidine** derivatives, the ethyl group protons will exhibit distinct shielding/deshielding patterns compared to the (R)-isomer derivative.

Comparison Table: Purity Determination Methods

Method	Precision	Sample Prep	Pros	Cons
Chiral GC/HPLC	High (>99%)	Minimal	Industry standard, quantifiable.	Requires specific chiral columns.
NMR + Eu(hfc)	Medium (~95%)	In-situ	Fast, no derivatization needed.	Line broadening, paramagnetic impurities.
Mosher's Analysis	High (Absolute Config)	Derivatization	Determines absolute stereochemistry.	Destructive, requires workup.
Polarimetry	Low	Dissolution	Simple.	Unreliable for low values; solvent dependent.

Experimental Protocols

Protocol 4.1: Determination of Enantiomeric Excess via Eu(hfc)

- Sample Prep: Dissolve 10 mg of **(S)-2-ethylpiperidine** in 0.6 mL CDCl₃.
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- Baseline Scan: Acquire a standard
¹H NMR spectrum.
- Titration: Add solid Eu(hfc)
in increments of 0.1 equivalents (approx 5-10 mg).
- Acquisition: Shake well and acquire
¹H NMR after each addition.
- Endpoint: Continue until the methyl triplet (

0.91) or the H-2 multiplet (

2.40) shows maximum separation without excessive line broadening.

- Calculation: Integrate the split methyl signals.

Protocol 4.2: Conformational Analysis (Variable Temperature NMR)

To observe the ring flip or confirm the equatorial preference:

- Solvent: Use CD

Cl

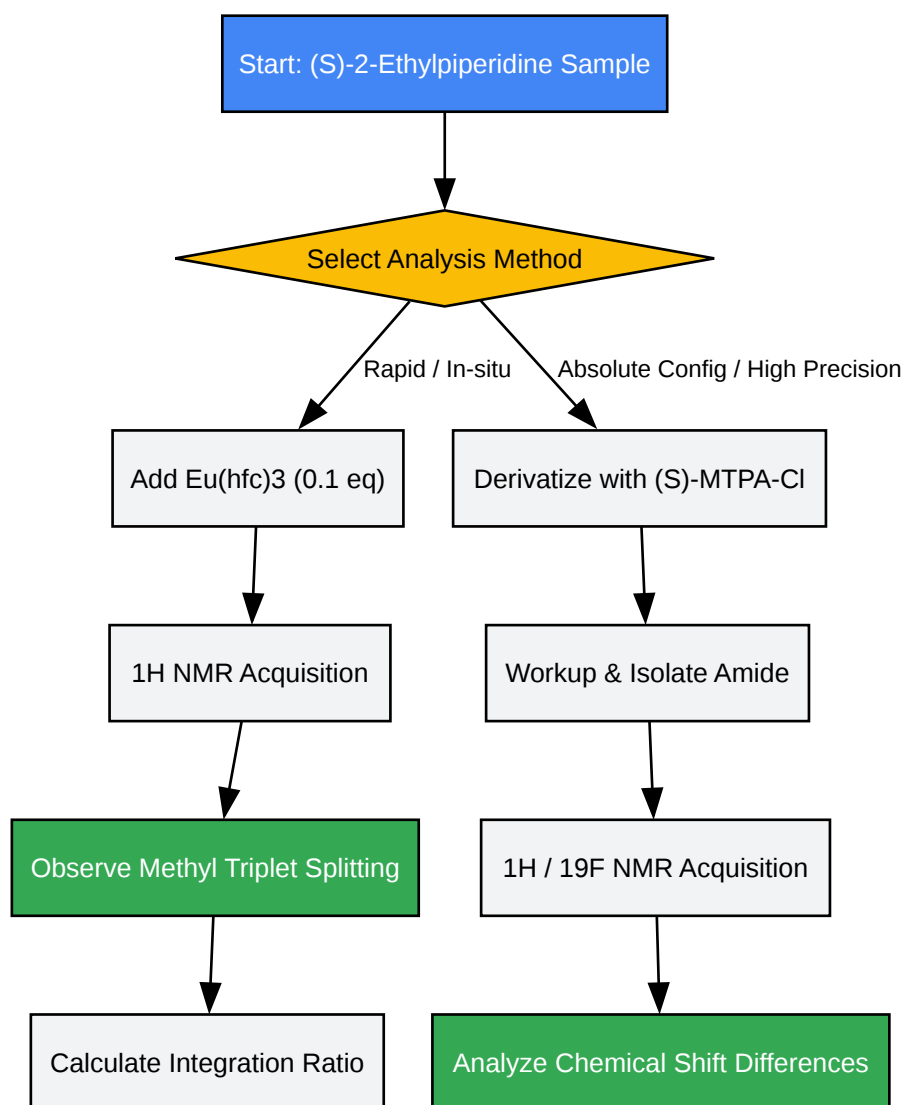
or Toluene-d

(for lower freezing points).

- Cooling: Cool sample to -80°C in 10°C steps.
- Observation: At extremely low temperatures, the ring inversion slows. The equatorial conformer is thermodynamically favored by ~2-3 kcal/mol, so the "axial-ethyl" minor conformer is rarely observed (<5%) unless steric strain is introduced by N-substitution.

Visualizations & Workflows

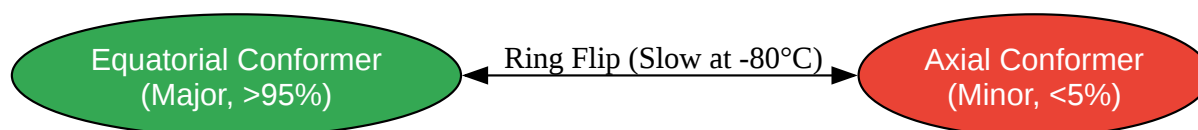
Figure 1: Chiral Purity Analysis Workflow



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Caption: Decision matrix for analyzing the chiral purity of 2-ethylpiperidine using NMR techniques.

Figure 2: Conformational Equilibrium



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Caption: Thermodynamic equilibrium heavily favors the equatorial ethyl group due to 1,3-diaxial strain avoidance.

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